

Physical properties of 5,6-undecadiene

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 5,6-Undecadiene

Cat. No.: B108617

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **5,6-Undecadiene**

Introduction

5,6-Undecadiene, with the chemical formula $C_{11}H_{20}$, is an aliphatic hydrocarbon classified as an allene.^{[1][2]} Allenes are compounds containing two cumulative double bonds. The structure of **5,6-undecadiene** consists of an eleven-carbon chain with double bonds originating at the fifth and sixth carbon atoms.^[1] This technical guide provides a comprehensive overview of the known physical properties of **5,6-undecadiene**, intended for researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy reference and comparison.

Physical and Chemical Properties

The physical characteristics of **5,6-undecadiene** are summarized in the table below. It is important to note that many of the available data points are predicted or estimated values.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀	[2]
Molecular Weight	152.28 g/mol	[2]
Boiling Point	~180 °C (estimated)[1] 197.7 ± 7.0 °C at 760 mmHg (predicted)	[3]
Density	~0.8 g/cm ³ (estimated)[1] 0.8 ± 0.1 g/cm ³ (predicted)	[3]
Vapor Pressure	0.5 ± 0.2 mmHg at 25°C (predicted)	[3]
Flash Point	62.4 ± 13.0 °C (predicted)	[3]
Solubility	Insoluble in water; soluble in organic solvents such as ether and benzene.	[1]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **5,6-undecadiene** are not extensively documented in publicly available literature, the following are standard methodologies for determining the key physical properties of liquid organic compounds.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- **Distillation Method:** A common method involves the simple distillation of the compound. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. This is a suitable method for determining the boiling point of a sample at a macroscopic level.

- **Micro Boiling Point Determination (Siwoloboff Method):** For smaller sample quantities, a capillary tube is inverted in a larger tube containing a small amount of the sample. The setup is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary is recorded as the boiling point.

Density Measurement

Density is the mass of a substance per unit volume.

- **Pycnometer Method:** A pycnometer is a flask with a specific, accurately known volume. The pycnometer is weighed empty, then filled with the sample liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature must be carefully controlled as density is temperature-dependent.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material.

- **Abbe Refractometer:** This instrument is commonly used to measure the refractive index of liquids. A few drops of the sample are placed on the prism surface. Light is passed through the sample, and the refractometer measures the angle at which the light is bent. The refractive index is read directly from a scale on the instrument. The measurement is typically performed at a standard temperature, such as 20°C or 25°C.

Logical Workflow for Compound Characterization

The following diagram illustrates a general workflow for the synthesis and characterization of an organic compound like **5,6-undecadiene**.

Caption: General workflow for the synthesis and characterization of **5,6-undecadiene**.

Stability and Handling

5,6-Undecadiene is relatively stable under normal ambient conditions.^[1] However, as an unsaturated hydrocarbon, it is susceptible to oxidation and polymerization.^[1] Therefore, it should be stored in a cool, well-ventilated area, away from oxidizing agents and sources of

ignition. For long-term storage, it is advisable to keep it under an inert atmosphere (e.g., argon or nitrogen).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 5,6-Undecadiene (EVT-1197222) | 18937-82-1 [evitachem.com]
- 2. 5,6-Undecadiene | C₁₁H₂₀ | CID 543137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Physical properties of 5,6-undecadiene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108617#physical-properties-of-5-6-undecadiene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com